

Personal protective equipment for handling 21-Hydroxyoligomycin A

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Compound of Interest

Compound Name: 21-Hydroxyoligomycin A

Cat. No.: B15561388

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Essential Safety and Handling of 21-Hydroxyoligomycin A

For researchers, scientists, and drug development professionals, ensuring personal and environmental safety is paramount when handling potent, biologically active compounds. This guide provides immediate, essential information for the safe operational use and disposal of **21-Hydroxyoligomycin A**, a known inhibitor of mitochondrial ATP synthase.[1][2][3] While a specific Safety Data Sheet (SDS) for **21-Hydroxyoligomycin A** indicates no formal hazard classification under the Globally Harmonized System (GHS), its cytotoxic potential, demonstrated against various cancer cell lines, necessitates cautious handling protocols.[4]

Hazard Assessment and Personal Protective Equipment (PPE)

Given the cytotoxic nature of compounds in the oligomycin class, a conservative approach to PPE is strongly recommended, aligning with general best practices for handling potentially hazardous substances.[5][6][7][8]

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves tested for chemotherapy drug handling (e.g., compliant with ASTM D6978-05).[9]	To prevent dermal absorption, as skin contact is a primary route of exposure to cytotoxic agents.[7][9]
Eye Protection	Chemical safety goggles or a full-face shield.[5][7]	To protect against accidental splashes of solutions containing the compound.
Body Protection	Disposable gown with long sleeves and closed front.[5][7]	To shield skin and personal clothing from contamination.
Respiratory Protection	A fit-tested N95 or N100 respirator should be used when handling the powdered form or if there is a risk of aerosol generation.[5][8]	To prevent inhalation of fine particles.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Reconstitution:

- Location: All handling of **21-Hydroxyoligomycin A**, especially the initial weighing and reconstitution of the lyophilized powder, should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.[5]
- Reconstitution: The compound is soluble in ethanol and DMSO.[1][4] For a 5 mM stock solution, reconstitute 5 mg in 1.26 ml of DMSO.[2]
- Solution Stability: Prepare solutions on the day of use if possible. If storage is necessary, solutions can be stored at -20°C for up to one month.[1] Before use, equilibrate the solution to room temperature and ensure no precipitation is visible.[1]

2. Experimental Use:

- Always wear the recommended PPE when handling solutions of **21-Hydroxyoligomycin A**.
- Use designated and clearly labeled equipment for all work with this compound.
- Avoid creating aerosols. Use careful pipetting techniques.
- After use, decontaminate all work surfaces with an appropriate cleaning agent, such as a detergent solution.^[7]

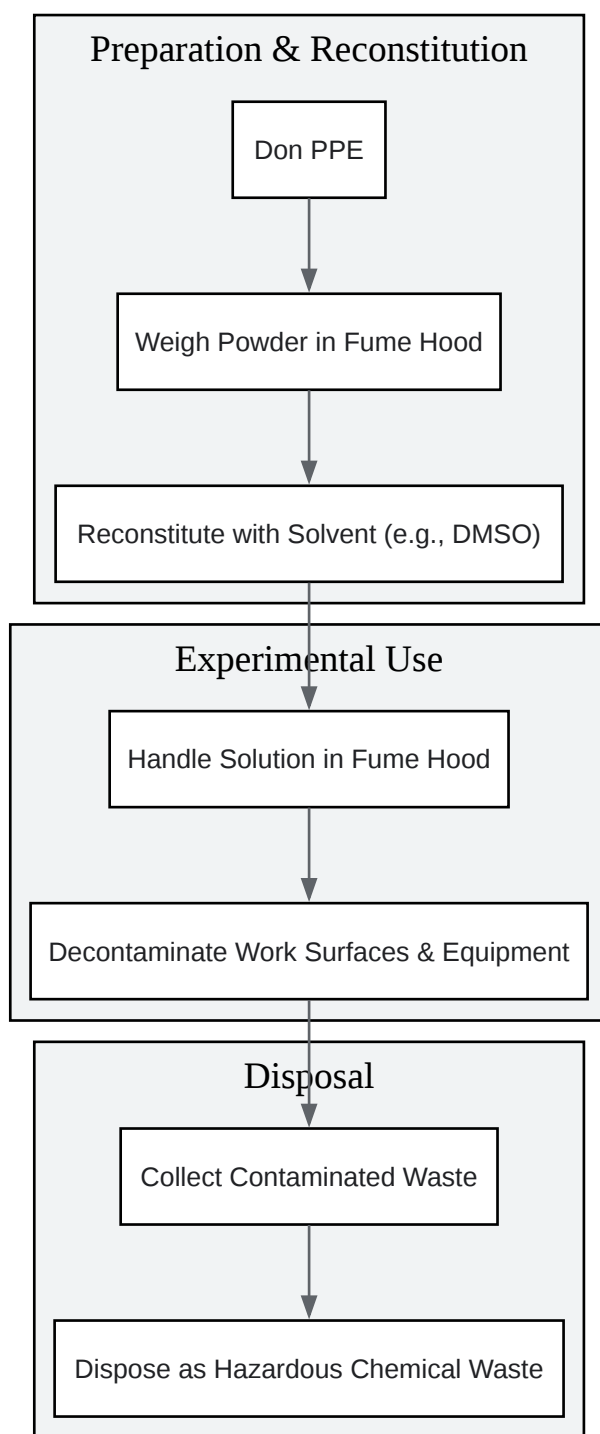
Disposal Plan

All waste contaminated with **21-Hydroxyoligomycin A**, including gloves, gowns, pipette tips, and excess solutions, must be treated as hazardous chemical waste.

- Waste Segregation: Collect all solid and liquid waste in clearly labeled, sealed containers designated for cytotoxic or chemical waste.
- Disposal Route: Dispose of the waste through your institution's hazardous waste management program. Do not discharge to drains or mix with general laboratory waste.^[10]

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.^[10] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^[10] Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[10]
- Spills: In case of a spill, secure the area and alert others.^[7] Wearing appropriate PPE, cover the spill with an absorbent material from a chemical spill kit.^[7] Collect the contaminated material into a sealed container for hazardous waste disposal.^[7] Decontaminate the spill area thoroughly.^[7]



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Caption: Workflow for handling **21-Hydroxyoligomycin A**.

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